

Application Notes & Protocols: Safe Handling and Storage of 5-Methylpicolinic Acid Hydrate

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Compound of Interest

Compound Name: 5-Methylpicolinic acid hydrate

CAS No.: 1588441-37-5

Cat. No.: B1456659

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Introduction & Scope

5-Methylpicolinic acid is a substituted pyridinecarboxylic acid, a class of compounds widely utilized as intermediates and building blocks in the synthesis of pharmaceuticals and agrochemicals.[1] As with any specialized chemical reagent, a thorough understanding of its properties and associated hazards is paramount to ensure the safety of laboratory personnel and the integrity of experimental outcomes. The presence of water of hydration can also affect its physical properties and requires careful consideration during weighing and solution preparation.[2]

This document provides a detailed guide to the safe handling, storage, and emergency management procedures for **5-Methylpicolinic acid hydrate**. It is designed to equip researchers with the necessary knowledge to mitigate risks and implement best practices in the laboratory. The protocols herein are grounded in established safety data and principles of chemical hygiene.

Section 2: Compound Identification & Properties

Proper identification is the first step in chemical safety. It is crucial to distinguish between the anhydrous and hydrated forms of the compound, as their molecular weights differ, which is critical for accurate solution preparation.

Property	5-Methylpicolinic Acid Hydrate	5-Methylpicolinic Acid (Anhydrous)
Synonyms	5-Methylpyridine-2-carboxylic acid hydrate	5-Methylpyridine-2-carboxylic acid[3]
CAS Number	1588441-37-5[4]	4434-13-3[3]
Molecular Formula	C ₇ H ₉ NO ₃ [4]	C ₇ H ₇ NO ₂ [3]
Molecular Weight	155.15 g/mol [4]	137.14 g/mol [3]

Section 3: Hazard Identification and Risk Assessment

While specific GHS data for the hydrate form is limited, the hazard profile of the closely related anhydrous 5-Methylpicolinic acid provides a strong basis for risk assessment.[3] All handling procedures should assume the hydrate carries similar risks. The primary hazards are detailed below.

GHS Hazard Classification (based on anhydrous data)

Pictogram(s)	Signal Word	Hazard Class & Statement
	Danger[3]	H318: Causes serious eye damage.[1][3][5] H302: Harmful if swallowed.[1][3][5] H312: Harmful in contact with skin.[3] H332: Harmful if inhaled.[3] H315: Causes skin irritation.[3] H335: May cause respiratory irritation.[3]

Expert Assessment of Hazards:

- **Serious Eye Damage (H318):** This is the most significant hazard. Accidental contact with the eyes can cause irreversible damage. The "Danger" signal word is primarily driven by this classification.[1][5]
- **Acute Toxicity (H302, H312, H332):** The compound is classified as harmful through ingestion, skin contact, and inhalation.[3] This necessitates measures to prevent all routes of exposure.
- **Irritation (H315, H335):** As a fine powder, the compound can easily become airborne, posing a risk of skin and respiratory tract irritation.[3] Avoiding dust formation is a critical handling requirement.[6][7][8]

Section 4: Safe Handling & Personal Protective Equipment (PPE)

A multi-layered approach combining engineering controls, appropriate PPE, and strict hygiene practices is essential for safe handling.

4.1 Engineering Controls

- **Primary Control:** All weighing and solution preparation activities must be conducted within a certified chemical fume hood to control airborne dust and vapors.[9]
- **Ventilation:** Ensure the laboratory is well-ventilated to prevent the accumulation of dust or vapors in the general workspace.[6][7][10]
- **Safety Equipment:** An eyewash station and safety shower must be readily accessible and located close to the workstation.[8][10]

4.2 Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn over goggles when handling larger quantities or when there is a significant risk of splashing.[5]

- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) must be worn at all times. Gloves should be inspected for defects before use and removed using the proper technique to avoid skin contact. Contaminated gloves must be disposed of as hazardous waste.
- **Body Protection:** A full-length laboratory coat must be worn and kept fastened. For tasks with a higher risk of spills, a chemically resistant apron is recommended.
- **Respiratory Protection:** If work outside of a fume hood is unavoidable and dust may be generated, a NIOSH-approved respirator with a particulate filter is required.

4.3 General Hygiene Practices

- Avoid all contact with skin, eyes, and clothing.[\[6\]](#)
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in laboratory areas where chemicals are handled.[\[1\]](#)[\[5\]](#)[\[7\]](#)
- Contaminated clothing should be removed immediately and laundered before reuse.[\[11\]](#)

Section 5: Storage and Incompatibility

5.1 Recommended Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Keep the container tightly closed to prevent absorption of moisture and contamination.[\[4\]](#)[\[6\]](#)
[\[8\]](#)[\[10\]](#)
- Store away from incompatible materials.[\[6\]](#)

5.2 Incompatible Materials

- **Strong Oxidizing Agents:** Can lead to vigorous or exothermic reactions.
- **Strong Acids and Bases:** As a carboxylic acid, it will react with bases in a standard acid-base neutralization. Contact with strong acids may cause decomposition.[\[8\]](#)[\[10\]](#)

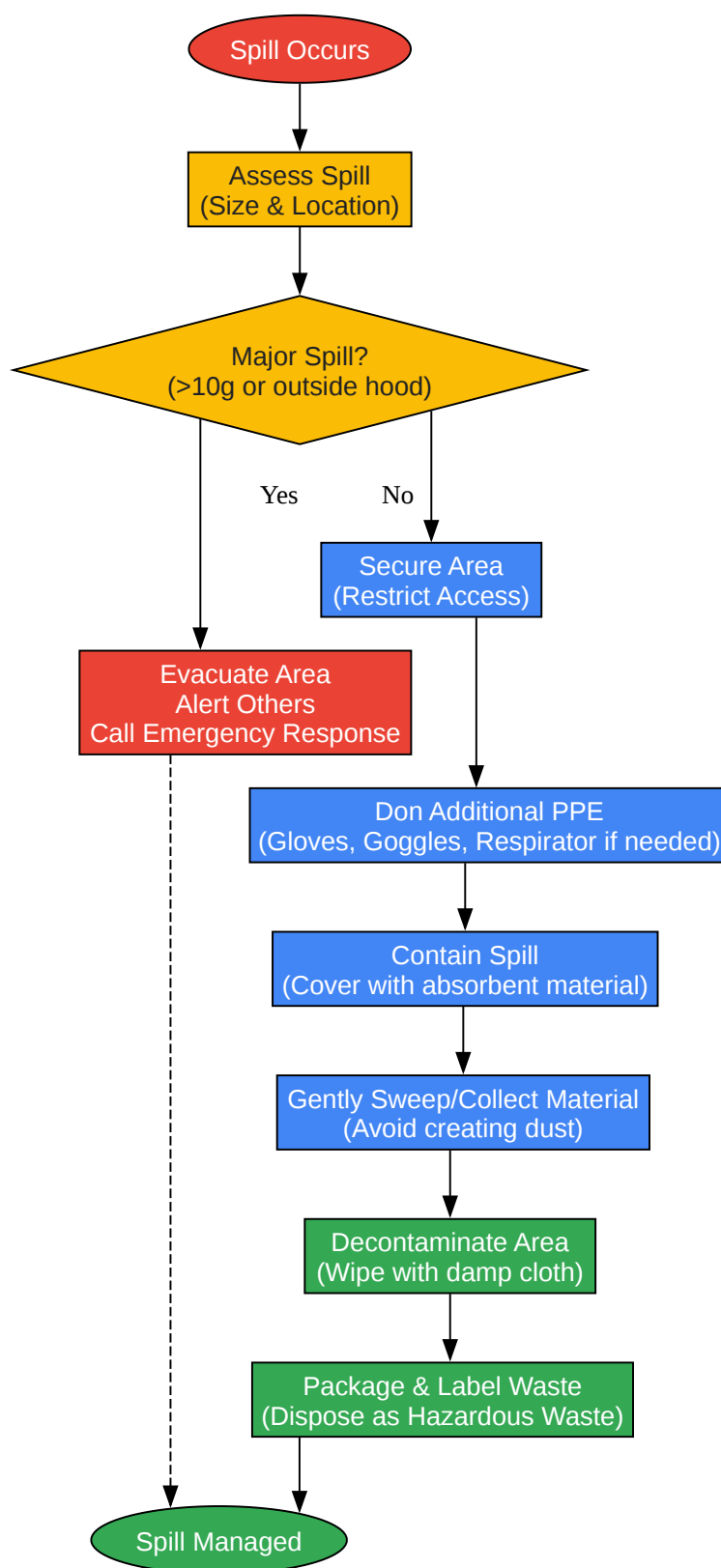
- Reducing Agents.[8]

Section 6: Emergency Procedures

6.1 First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so.[1][5] Seek immediate medical attention. This is critical due to the risk of serious eye damage.[5]
- Skin Contact: Immediately remove all contaminated clothing.[11] Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation occurs or persists.
- Inhalation: Move the person to fresh air.[10] If breathing is difficult or they feel unwell, seek medical attention.
- Ingestion: Rinse mouth thoroughly with water.[1][5] Do NOT induce vomiting. Call a poison control center or doctor for treatment advice.[1][5]

6.2 Spill Response Protocol For any spill, the primary goal is to ensure personnel safety and prevent the spread of contamination. The following workflow should be adopted.



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Caption: Decision workflow for managing a **5-Methylpicolinic acid hydrate** spill.

Step-by-Step Spill Cleanup (Minor Spill <10g within a fume hood):

- Alert & Secure: Alert personnel in the immediate area. Ensure the fume hood sash is lowered.
- Don PPE: Wear, at a minimum, a lab coat, double nitrile gloves, and chemical safety goggles.
- Contain: Gently cover the solid spill with a dry, inert absorbent material like vermiculite or sand to prevent it from becoming airborne.[12][13]
- Collect: Carefully sweep the material and absorbent into a designated hazardous waste container.[13] Use plastic tools to avoid sparks. Do not create dust.[13]
- Decontaminate: Wipe the spill area with a damp cloth. Place the cloth in the waste container.
- Dispose: Seal and label the waste container. Dispose of it according to your institution's hazardous waste procedures.[5]

Section 7: Experimental Protocol: Preparation of a 10 mM Aqueous Stock Solution

This protocol details the preparation of a 100 mL stock solution, a common task in research settings. The key is using the correct molecular weight for the hydrated form of the compound.
[2]

Objective: To accurately prepare 100 mL of a 10 mM stock solution of **5-Methylpicolinic acid hydrate**.

Materials:

- **5-Methylpicolinic acid hydrate** (MW = 155.15 g/mol)
- Analytical balance
- 100 mL Class A volumetric flask

- Weigh boat
- Spatula
- Deionized water (or appropriate buffer)
- Magnetic stirrer and stir bar (optional)
- Personal Protective Equipment (PPE) as specified in Section 4.

Protocol Steps:

- Calculation:
 - Rationale: The first step is to calculate the precise mass of the hydrated compound needed. Using the molecular weight of the hydrate is essential for accuracy.[2]
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = (0.010 \text{ mol/L}) \times (0.100 \text{ L}) \times (155.15 \text{ g/mol}) = 0.1552 \text{ g}$
- Weighing:
 - Rationale: All weighing operations must be performed inside a chemical fume hood to contain any airborne powder. An analytical balance provides the necessary precision.
 - Place a weigh boat on the analytical balance and tare it.
 - Carefully weigh out approximately 0.1552 g of **5-Methylpicolinic acid hydrate**. Record the exact mass.
- Dissolution:
 - Rationale: A Class A volumetric flask is used for preparing solutions of high accuracy.[14] [15] The solute is dissolved in a partial volume of solvent first to ensure it fully dissolves before bringing to the final volume.
 - Carefully transfer the weighed solid into the 100 mL volumetric flask.

- Add approximately 70-80 mL of deionized water (or buffer) to the flask.
- Swirl the flask gently to dissolve the solid. If needed, a magnetic stir bar can be added, or the solution can be briefly sonicated.
- Bringing to Volume:
 - Rationale: This final dilution step establishes the precise concentration. The volume should be read at the bottom of the meniscus at eye level to avoid parallax error.
 - Once the solid is fully dissolved, carefully add more deionized water until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
 - Cap the flask and invert it 10-15 times to ensure the solution is homogeneous.
- Storage and Labeling (Self-Validation):
 - Rationale: Proper labeling is critical for safety and reproducibility. Storing in a sealed, clearly labeled container prevents degradation and mix-ups.
 - Transfer the solution to a suitable, clean, and clearly labeled storage bottle.
 - The label should include:
 - Compound Name: **5-Methylpicolinic Acid Hydrate**
 - Concentration: 10 mM
 - Solvent: (e.g., Deionized Water)
 - Date of Preparation
 - Your Initials
 - Store the solution in a cool, dark place as required.

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